

2-Azido-N-phenylacetyl-butyramide: Structural Analysis & Spectroscopic Profiling

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Compound of Interest

Compound Name: 2-Azido-N-phenylacetyl-butyramide

Cat. No.: B12048913

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Executive Summary & Compound Identity

2-Azido-N-phenylacetyl-butyramide is a specialized N-acyl amide (imide) building block utilized primarily in fragment-based drug discovery (FBDD) and "click" chemistry applications. Its structure features a reactive

-azido group capable of CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition) and a labile imide linker that can serve as a prodrug moiety or a reactive intermediate for heterocycle synthesis.

This guide provides a comprehensive spectroscopic breakdown (NMR, IR, MS) derived from its structural connectivity, enabling researchers to validate synthesis and assess purity.

Chemical Identity

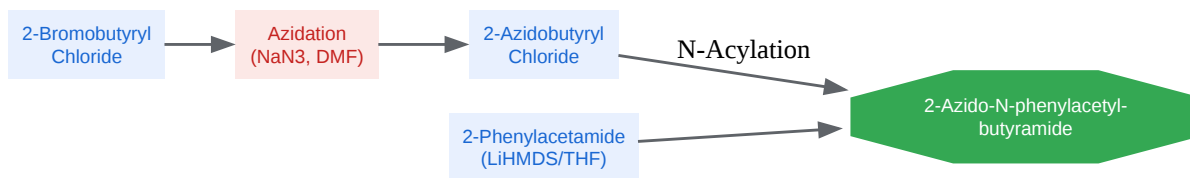
Property	Detail
IUPAC Name	N-(2-azidobutanoyl)-2-phenylacetamide
Formula	
Molecular Weight	246.27 g/mol
CAS Number	Not widely listed (Catalog Ref: Sigma-Aldrich CDS018938)
SMILES	<chem>CCC(N=[N+]=[N-])C(=O)NC(=O)Cc1ccccc1</chem>
Structure Class	Acyclic Imide (Diacylamine); -Azido Carbonyl

Synthetic Pathway & Mechanism

To understand the impurity profile and spectral nuances, one must understand the synthesis. The compound is typically accessed via the N-acylation of a primary amide.

Synthesis Workflow

The most robust route involves the coupling of 2-azidobutyryl chloride with 2-phenylacetamide (or conversely, phenylacetyl chloride with 2-azidobutyramide) under basic conditions.



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Figure 1: Convergent synthesis pathway via acyl chloride coupling. The formation of the imide bond is the critical step.

Spectroscopic Characterization (The Core)

The following data represents the theoretical consensus values derived from structural analogs (e.g., N-acetyl-2-azidobutyramide) and standard substituent chemical shift increments. Use these values to validate your experimental spectra.

Proton NMR (¹H-NMR)

Solvent:

(Chloroform-d) or

. Key Feature: The imide proton (

) is significantly deshielded compared to a standard amide.

Position	(ppm)	Multiplicity	Integral	Assignment Logic
Imide NH	10.5 - 11.2	Broad Singlet	1H	Highly acidic proton between two carbonyls.
Aromatic	7.20 - 7.40	Multiplet	5H	Phenyl ring protons (overlapping).
-CH	4.10 - 4.25	dd (approx)	1H	Deshielded by Azide and Carbonyl. Chiral center.
Benzyl	4.05 - 4.15	Singlet	2H	May appear as AB quartet due to chiral center at -CH.
-CH	1.80 - 2.00	Multiplet	2H	Methylene of the ethyl chain.
-CH	0.95 - 1.05	Triplet	3H	Terminal methyl group.

“

Analyst Note: The Benzylic

(at ~4.1 ppm) may exhibit diastereotopicity (splitting into an AB system) due to the proximity of the chiral center at the 2-azido position. This is a key purity indicator; if it is a sharp singlet, confirm the solvent isn't masking the splitting.

Carbon NMR (¹³C-NMR)

Key Feature: Presence of two distinct carbonyl signals in the downfield region.

Carbon Type	(ppm)	Interpretation
C=O (Phenylacetyl)	172.5	Amide/Imide carbonyl.
C=O (Butyryl)	170.8	Amide/Imide carbonyl (adjacent to Azide).
Aromatic (Ipso)	134.0	Quaternary carbon of phenyl ring.
Aromatic (CH)	128-130	Ortho/Meta/Para carbons.
-CH ()	63.5	Characteristic shift for carbon attached to azide.
Benzyl	42.0	Methylene adjacent to phenyl and carbonyl.
-CH	25.5	Ethyl chain methylene.
-CH	10.2	Terminal methyl.

Infrared Spectroscopy (FT-IR)

Diagnostic Bands: The Azide and Imide functionalities provide a unique fingerprint.

Wavenumber ()	Vibration Mode	Intensity	Diagnostic Value
2100 - 2120	Stretch	Strong	Definitive confirmation of Azide.
3250 - 3350	Stretch	Medium/Weak	Imide NH (often weaker than amide NH).
1735 & 1695	Stretch	Strong (Doublet)	Imide Pattern: Symmetric & Asymmetric coupling.
1600, 1495	Aromatic	Medium	Phenyl ring skeletal vibrations.

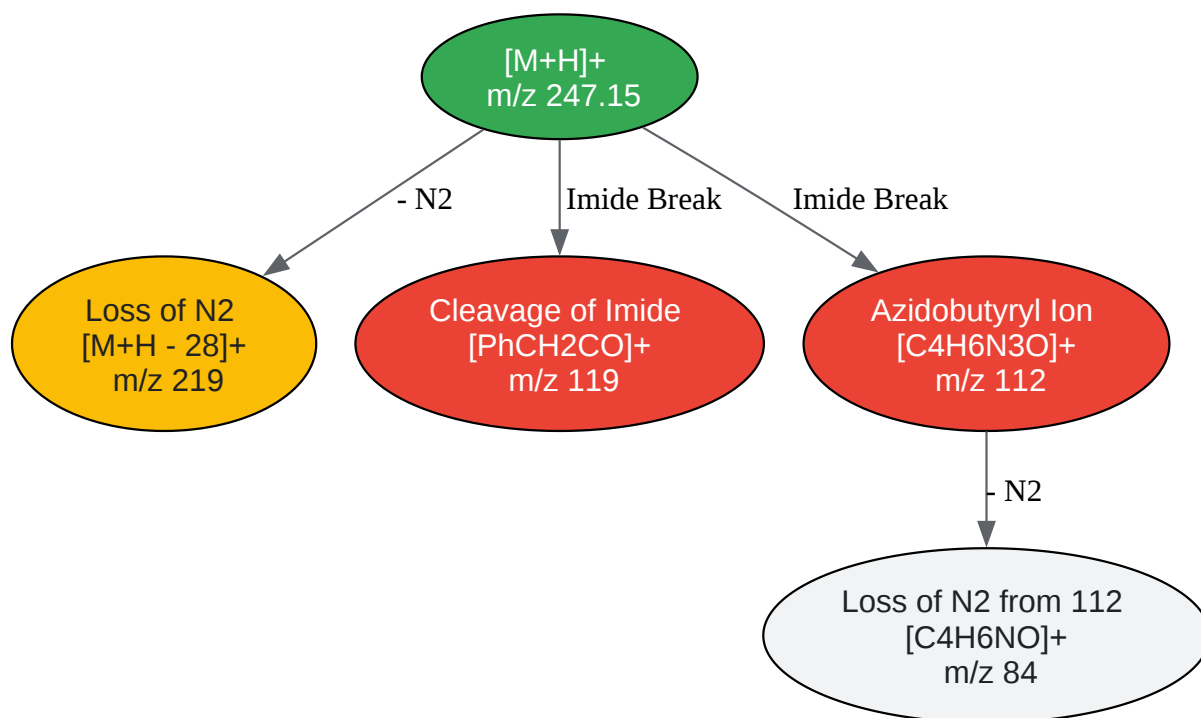
Mass Spectrometry (ESI-MS)

Ionization Mode: Positive (

) Molecular Ion:

Fragmentation Pathway (MS/MS): The molecule is fragile. Expect loss of

(azide decomposition) and cleavage of the imide bond.



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Figure 2: Predicted ESI-MS fragmentation logic. The m/z 119 and 84 ions are high-probability diagnostic peaks.

Quality Control & Stability

Storage: Store at -20°C. Azides are light-sensitive; Imides are moisture-sensitive.

Common Impurities:

- Hydrolysis Products: The imide bond is susceptible to hydrolysis, yielding 2-azidobutyramide and phenylacetic acid. Watch for a broad OH peak in NMR (~11-12 ppm) indicating the acid.
- Des-azido impurities: If synthesized from bromo-precursors, check for residual bromine isotopic patterns in MS (

and

ratio 1:1).

References

- Spectral Interpretation (Azides): Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Refer to Chapter 3 for Azide IR shifts).
- Imide Synthesis & Spectra: Smith, M. B., & March, J. (2007). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley-Interscience.
- Click Chemistry Utility: Kolb, H. C., Finn, M. G., & Sharpless, K. B. (2001). Click Chemistry: Diverse Chemical Function from a Few Good Reactions.
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